

# Comparing solubility of alkali metal perchlorates

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cesium perchlorate

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## A Comprehensive Guide to the Solubility of Alkali Metal Perchlorates

For researchers, scientists, and professionals in drug development, understanding the solubility of alkali metal perchlorates is crucial for a variety of applications, from synthesis to formulation. This guide provides a detailed comparison of the solubility of lithium, sodium, potassium, rubidium, and **cesium perchlorates** in aqueous and non-aqueous solutions, supported by experimental data and protocols.

## Data Presentation

The solubility of alkali metal perchlorates in water shows a distinct trend down the group. Lithium and sodium perchlorates are highly soluble, while the solubility decreases significantly for potassium, rubidium, and **cesium perchlorates**.

## Aqueous Solubility of Alkali Metal Perchlorates

The following table summarizes the solubility of alkali metal perchlorates in water at various temperatures. The data is presented in grams of solute per 100 mL of water (g/100 mL).

Temperature (°C)	LiClO <sub>4</sub>	NaClO <sub>4</sub>	KClO <sub>4</sub>	RbClO <sub>4</sub>	CsClO <sub>4</sub>
0	42.7[1]	-	-	1.09[2]	0.8[3][4]
10	49[1]	-	-	-	-
14	-	-	-	0.767[2]	1.91[3][4]
20	-	-	1.8	0.999[2]	-
25	59.8[1]	209.6	1.5[3]	1.30[2]	1.974[3][4]
40	71.8[1]	-	-	-	3.694[3][4]
50	-	-	-	3.442[2]	5.47[3][4]
60	-	-	-	-	7.30[3][4]
70	-	-	-	6.72[2]	9.79[3][4]
80	119.5[1]	-	-	-	-
99	-	-	-	17.39[2]	28.57[3][4]
100	-	-	15	18[5]	-
120	300[1]	-	-	-	-

## Solubility in Non-Aqueous Solvents

Lithium and sodium perchlorates exhibit considerable solubility in various organic solvents, a property that is utilized in applications such as Diels-Alder reactions and in lithium-ion batteries. In contrast, potassium, rubidium, and **cesium perchlorates** are sparingly soluble in most non-aqueous solvents.

Solvent	LiClO <sub>4</sub>	NaClO <sub>4</sub>	KClO <sub>4</sub>	RbClO <sub>4</sub>	CsClO <sub>4</sub>
Ethanol	Soluble	Soluble	Sparingly Soluble	0.009 g/100g (25 °C)[5]	Sparingly Soluble[3][4]
Acetone	Soluble	Soluble	Slightly Soluble	0.095 g/100g (25 °C)[5]	-
Diethyl Ether	Soluble	-	Insoluble	Insoluble[5]	-
Methanol	-	51.36 g/100g (25 °C)[6]	0.105 g/100g (25 °C)[6]	0.06 g/100g (25 °C)[5]	-
Propanol	-	4.888 g/100g (25 °C)[6]	0.010 g/100g (25 °C)[6]	-	-
Ethyl Acetate	-	95.12 g/100g (25 °C)[6]	0.001 g/100g (25 °C)[6]	0.0016 g/100g (25 °C)[5]	-

## Experimental Protocols

The determination of the solubility of alkali metal perchlorates can be performed using the isothermal method. This method involves achieving equilibrium between the solid solute and the solvent at a constant temperature.

### Isothermal Method for Solubility Determination

Objective: To determine the solubility of an alkali metal perchlorate in water at a specific temperature.

Materials:

- Alkali metal perchlorate salt
- Distilled or deionized water
- Constant temperature water bath
- Erlenmeyer flask with a stopper

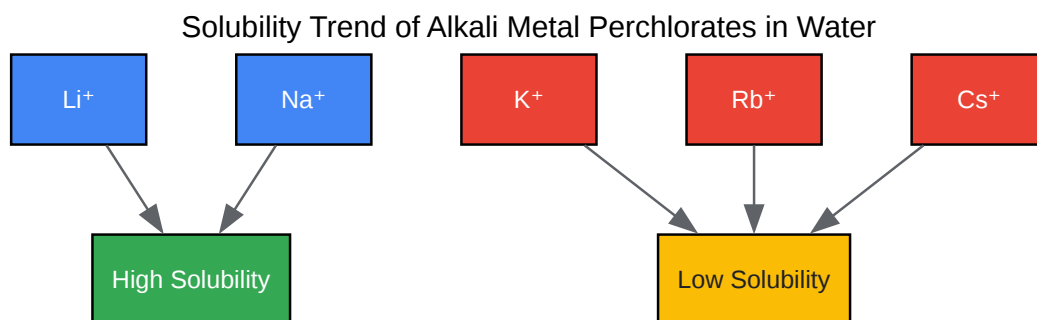
- Magnetic stirrer and stir bar
- Calibrated thermometer
- Pipette and weighing bottle
- Drying oven
- Analytical balance

Procedure:

- Add an excess amount of the alkali metal perchlorate salt to an Erlenmeyer flask containing a known volume of distilled water.
- Place the flask in a constant temperature water bath set to the desired temperature.
- Stir the mixture vigorously using a magnetic stirrer to ensure that equilibrium is reached. The time to reach equilibrium will vary depending on the salt and temperature, but several hours of stirring is generally sufficient.
- Once equilibrium is reached, turn off the stirrer and allow the undissolved solid to settle to the bottom of the flask.
- Carefully withdraw a known volume of the clear supernatant solution using a pre-weighed pipette.
- Transfer the solution to a pre-weighed weighing bottle.
- Weigh the weighing bottle containing the solution to determine the mass of the solution.
- Place the weighing bottle in a drying oven at a temperature sufficient to evaporate the water completely (e.g., 110 °C).
- Once all the water has evaporated, cool the weighing bottle in a desiccator and then weigh it to determine the mass of the dry salt.
- Calculate the solubility in grams of salt per 100 mL of water.

## Visualizing Solubility Trends

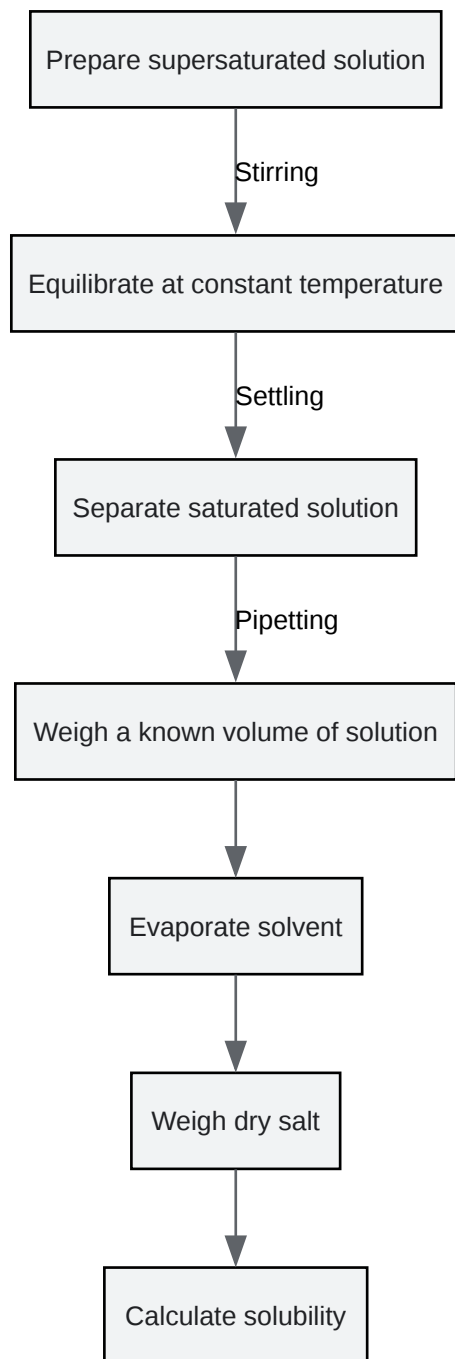
The following diagrams illustrate the general trend of alkali metal perchlorate solubility and a simplified workflow for the experimental determination of solubility.



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Caption: Trend of alkali metal perchlorate solubility in water.

## Experimental Workflow for Solubility Determination

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Caption: Isothermal method for determining solubility.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)